

A Comparative Analysis of Experimental Half-Life Values for Thallium-204

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Thallium-204	
Cat. No.:	B1237478	Get Quote

This guide provides a comprehensive validation of the experimentally determined half-life of **Thallium-204** (Tl-204), comparing various reported values against the accepted standard. It is intended for researchers, scientists, and professionals in drug development who rely on accurate radionuclide data. This document outlines the established half-life, presents a comparison of experimental findings, details a common experimental protocol for half-life determination, and illustrates the workflow for this procedure.

Accepted Half-Life of Thallium-204

Thallium-204 is a beta-emitting radioisotope with a well-established half-life. The accepted value, recognized across nuclear data resources, is 3.78 years.[1][2][3][4][5][6] A more precise figure is reported as 3.783 ± 0.012 years.[7] This value serves as the benchmark for validating experimental results.

Comparison of Experimental Half-Life Data

The half-life of **Thallium-204** has been the subject of various experimental measurements over the years, employing a range of techniques. The following table summarizes a selection of these findings in comparison to the accepted value.



Experimental Value (Years)	Measurement Technique	Reference
4.02 ± 0.12	Methane-flow proportional counter	Harbottle (1953)[3]
3.91 ± 0.07	Counting and balanced ion chamber	Harbottle (Date not specified) [4]
3.8	Not specified	Unspecified
3.76	Not specified	Way et al. (1959)[2]
3.783 ± 0.012	Accepted Value	ChemLin[7]

Experimental Protocol: Half-Life Determination of Thallium-204 using a Geiger-Müller Counter

The following protocol outlines a standard procedure for determining the half-life of a betaemitting radionuclide like **Thallium-204** using a Geiger-Müller (GM) counter. This method is based on measuring the decay rate of the sample over a period.

Materials:

- Thallium-204 source
- Geiger-Müller counter with a compatible scaler or data acquisition system
- · Sample holder with defined shelf positions
- Lead shielding (optional, to reduce background radiation)
- Timer

Procedure:

- System Setup and Background Measurement:
 - Position the GM tube in a secure stand.



- Set the operating voltage of the GM detector to its recommended value.
- Without the TI-204 source present, perform a background radiation count for a set period (e.g., 5-10 minutes) to determine the average background count rate. This should be repeated at the end of the experiment to ensure consistency.
- Sample Preparation and Positioning:
 - Place the Thallium-204 source in a planchet or a secure holder.
 - Position the source at a fixed distance from the GM tube detector. This geometry must remain constant throughout the experiment to ensure consistent detection efficiency.

Data Acquisition:

- Begin recording the number of counts for a fixed time interval (e.g., 1-5 minutes).
- Record the exact start time and the total counts for the interval.
- Repeat the counting measurement at regular intervals (e.g., daily, weekly, or monthly, depending on the expected half-life). For TI-204, with a half-life of 3.78 years, measurements would be taken over a much longer period, potentially months or even years, to observe a significant decrease in activity.

Data Analysis:

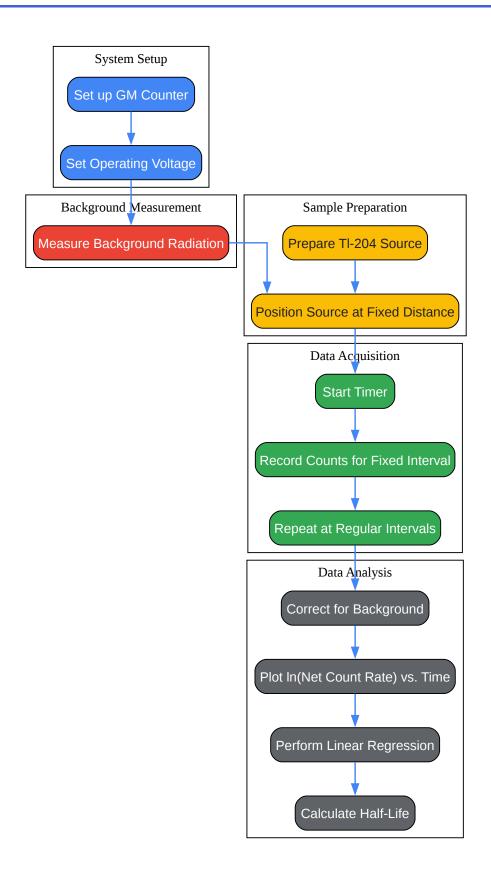
- For each measurement, subtract the average background count rate from the measured gross count rate to obtain the net count rate of the TI-204 source.
- Plot the natural logarithm of the net count rate (ln(N)) against time (t).
- Perform a linear regression on the plotted data. The data should follow the radioactive decay equation: $N(t) = N_0e^{-\lambda t}$, which linearizes to $ln(N) = -\lambda t + ln(N_0)$.
- The slope of the resulting line will be equal to the negative of the decay constant (λ).
- Calculate the half-life (T½) using the formula: $T\frac{1}{2} = \ln(2) / \lambda \approx 0.693 / \lambda$.



Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for determining the half-life of **Thallium-204**.





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Caption: Experimental workflow for **Thallium-204** half-life determination.



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References

- 1. phy.olemiss.edu [phy.olemiss.edu]
- 2. sciencelearningcenter.pbworks.com [sciencelearningcenter.pbworks.com]
- 3. mirion.com [mirion.com]
- 4. nuclear half-life measurements: Topics by Science.gov [science.gov]
- 5. hep.fsu.edu [hep.fsu.edu]
- 6. auburn.edu [auburn.edu]
- 7. sciencelearningcenter.pbworks.com [sciencelearningcenter.pbworks.com]
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